

# Application Notes and Protocols for Vinyltrimethylsilane in a Laboratory Setting

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## Compound of Interest

Compound Name: Vinyltrimethylsilane

Cat. No.: B1294299

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These application notes provide detailed procedures for the safe handling, storage, and use of **Vinyltrimethylsilane** (VTMS) in a laboratory environment. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

## Physical and Chemical Properties

**Vinyltrimethylsilane** (VTMS) is a versatile organosilicon compound utilized in a variety of organic synthesis applications. A summary of its key physical and chemical properties is presented below.

Property	Value	Citations
Molecular Formula	C <sub>5</sub> H <sub>12</sub> Si	
Molecular Weight	100.23 g/mol	
Appearance	Colorless liquid	[1]
Boiling Point	55 °C	
Melting Point	-132 °C	
Density	0.684 g/mL at 25 °C	
Vapor Pressure	4.44 psi at 20 °C	
Refractive Index	n <sub>20</sub> /D 1.391	
Flash Point	-24 °C	
Solubility	Miscible with tetrahydrofuran, diethyl ether, benzene, and dichloromethane.	

## Safe Handling and Storage Protocols

VTMS is a highly flammable and hygroscopic liquid that requires careful handling and storage to prevent accidents and degradation.

## Personal Protective Equipment (PPE)

A comprehensive set of personal protective equipment must be worn when handling VTMS.

PPE Category	Specification
Hand Protection	Neoprene or nitrile rubber gloves.
Eye Protection	Chemical splash goggles. Contact lenses should not be worn.
Skin and Body Protection	Wear suitable protective clothing, such as a lab coat.
Respiratory Protection	A NIOSH-certified organic vapor (black cartridge) respirator is recommended.

## Storage Conditions

Proper storage of VTMS is critical to maintain its quality and ensure safety within the laboratory.

Parameter	Recommendation
Temperature	Store in a cool, dry place.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen).
Container	Keep the container tightly closed.
Ventilation	Store in a well-ventilated area.
Incompatible Materials	Avoid storage with oxidizing agents, strong acids, and strong bases.
Ignition Sources	Store away from heat, sparks, and open flames.

## Experimental Protocols: Synthesis of 3-Trimethylsilyl-3-buten-2-one

VTMS is a key reagent in the synthesis of various organic compounds. The following protocol details the synthesis of 3-trimethylsilyl-3-buten-2-one, a useful surrogate for methyl vinyl ketone in Robinson annulations.<sup>[2]</sup>

## Materials and Equipment

- Vinyltrimethylsilane
- Magnesium turnings
- 1,2-dibromoethane
- Tetrahydrofuran (THF), anhydrous
- Acetone
- Chromium trioxide
- Sulfuric acid
- 2-propanol
- Diethyl ether
- Anhydrous magnesium sulfate
- Saturated aqueous sodium chloride solution
- Three-necked round-bottomed flasks
- Reflux condenser
- Pressure-equalizing dropping funnel
- Mechanical or magnetic stirrer
- Ice-water bath
- Rotary evaporator
- Distillation apparatus

## Step-by-Step Procedure

- Preparation of the Grignard Reagent:
  - In a three-necked round-bottomed flask equipped with a reflux condenser, a pressure-equalizing dropping funnel, and a magnetic stirrer, charge with magnesium turnings and anhydrous tetrahydrofuran.
  - Add a small amount of 1,2-dibromoethane to initiate the Grignard reaction.
  - Once the reaction begins, a solution of **vinyltrimethylsilane** in anhydrous tetrahydrofuran is added dropwise from the dropping funnel.
  - Maintain a gentle reflux during the addition. After the addition is complete, continue to heat at reflux for an additional hour.
- Reaction with Acetaldehyde (to form 3-Trimethylsilyl-3-buten-2-ol):
  - Cool the Grignard reagent to 0 °C in an ice-water bath.
  - Slowly add a solution of acetaldehyde in anhydrous tetrahydrofuran to the stirred Grignard reagent.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2 hours.
  - Quench the reaction by the slow, dropwise addition of a saturated aqueous solution of ammonium chloride.
- Oxidation to 3-Trimethylsilyl-3-buten-2-one:
  - Extract the aqueous layer with diethyl ether.
  - Combine the organic layers, wash with saturated aqueous sodium chloride, and dry over anhydrous magnesium sulfate.
  - Filter and concentrate the solution using a rotary evaporator to obtain crude 3-trimethylsilyl-3-buten-2-ol.
  - Dissolve the crude alcohol in acetone and cool the solution in an ice-water bath.

- Slowly add an aqueous solution of chromium trioxide and sulfuric acid (Jones reagent) to the stirred acetone solution.
- After the addition is complete, add 2-propanol to consume any excess oxidant.
- Pour the reaction mixture into diethyl ether and wash with water and then saturated aqueous sodium chloride.
- Dry the ether solution with anhydrous magnesium sulfate, concentrate with a rotary evaporator, and purify by distillation under reduced pressure to yield 3-trimethylsilyl-3-buten-2-one.[3][4]

## Emergency Procedures

In the event of a spill or exposure, immediate and appropriate action is necessary.

### Spill Response

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Eliminate Ignition Sources: Remove all sources of heat, sparks, and open flames.
- Containment: Use an absorbent material (e.g., vermiculite, sand, or earth) to contain the spill.
- Cleanup: Wearing appropriate PPE, use non-sparking tools to collect the absorbed material and place it in a suitable, sealed container for disposal.
- Decontaminate: Clean the spill area thoroughly.

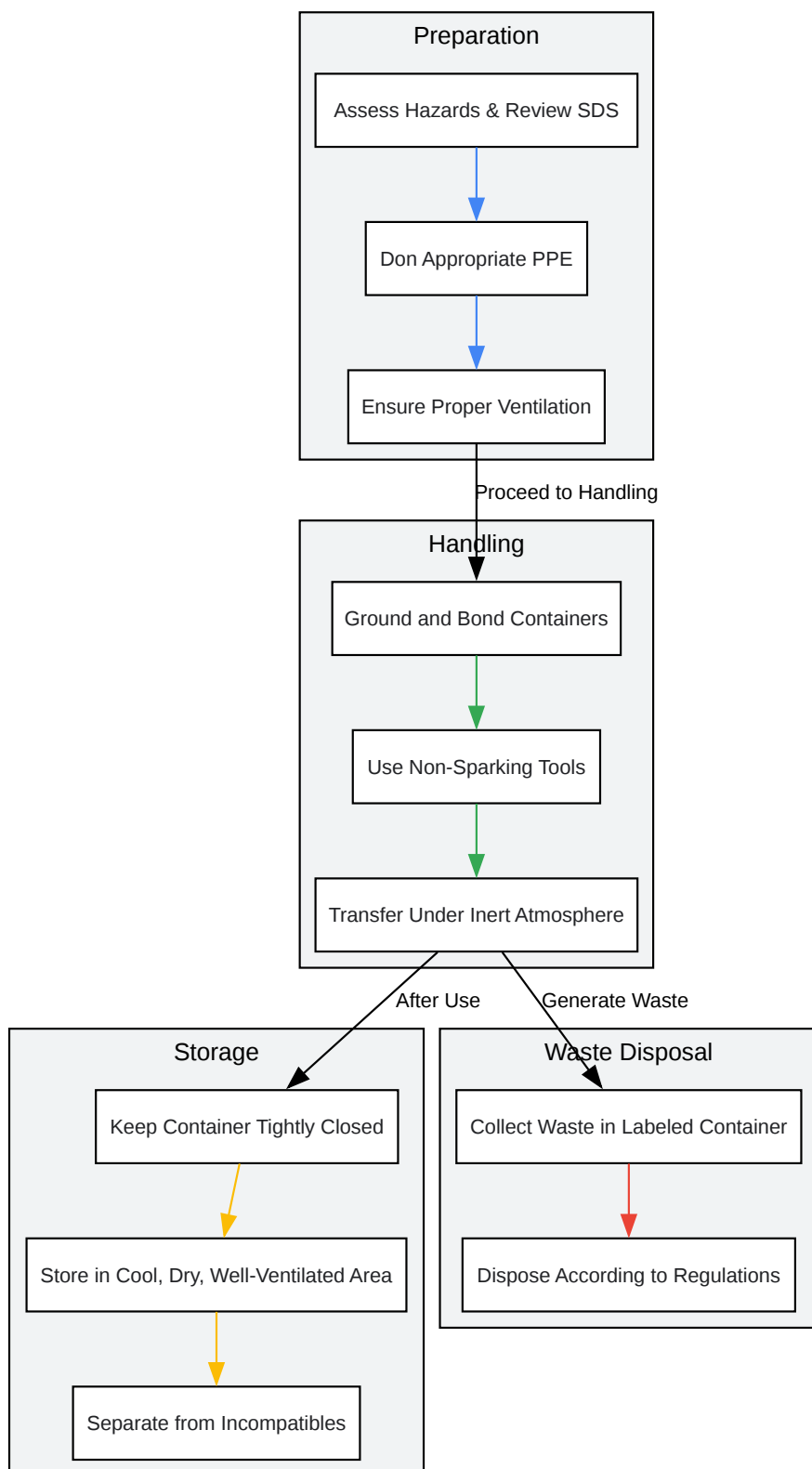
### First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4]
- Skin Contact: Remove contaminated clothing and wash the affected area with mild soap and water. Seek medical attention if irritation persists.

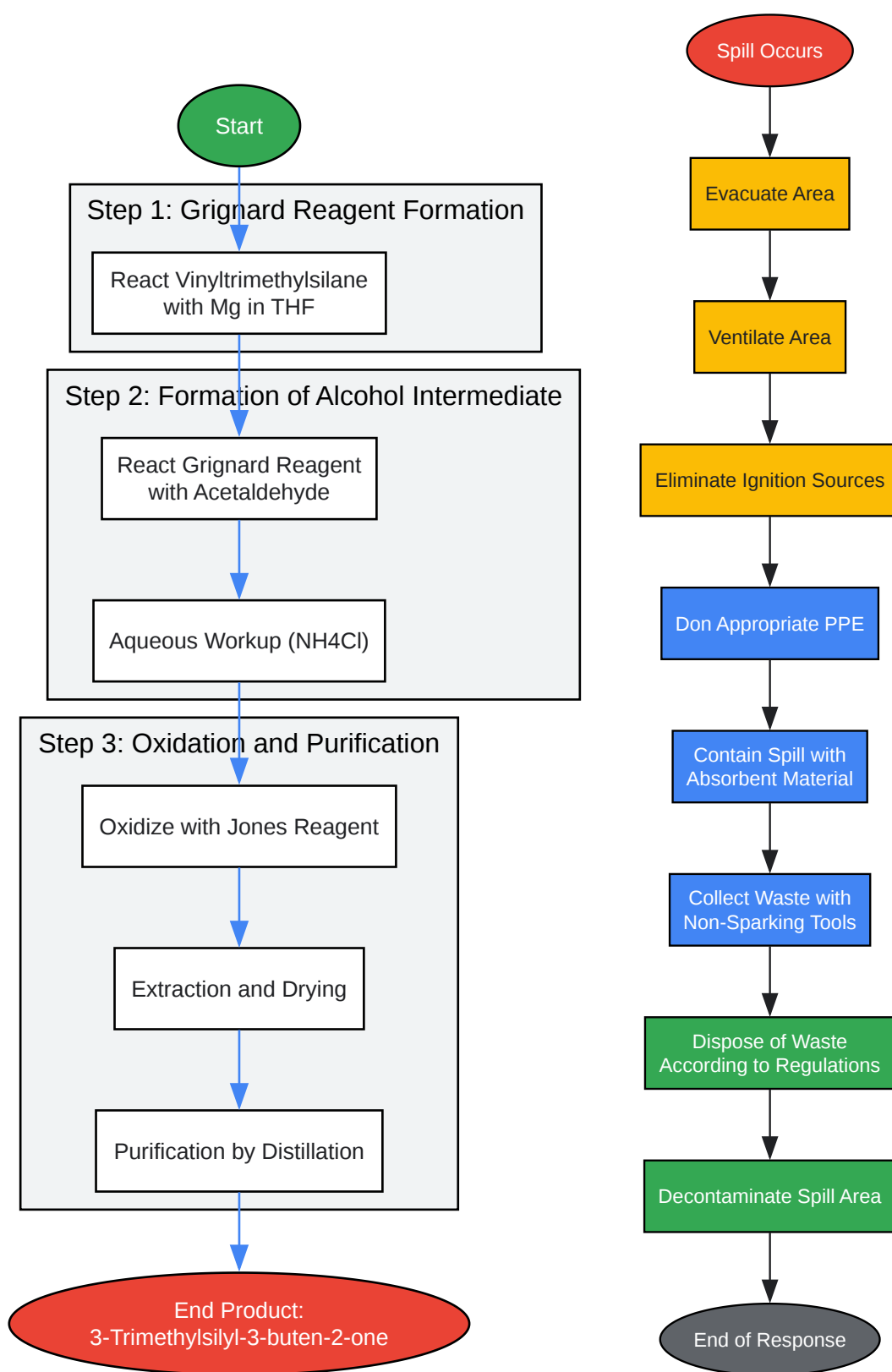
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4]
- Ingestion: Do not induce vomiting. Seek immediate medical attention.

## Visualized Workflows and Relationships

### Logical Flow for Handling Vinyltrimethylsilane







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## References

- 1. Non-Selective Dimerization of Vinyl Silanes by the Putative (Phenanthroline)PdMe Cation to 1,4-Bis(trialkoxysilyl)butenes [mdpi.com]
- 2. Vinyltrimethylsilane - Enamine [enamine.net]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. The synthetic process of 3-Trimethylsilyl-3-buten-2-one - Chempedia - LookChem [lookchem.com]
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